

GC-MS analysis of 7-Chloro-1-heptanol

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Compound Focus: 7-Chloro-1-heptanol

CAS No.: 55944-70-2

Cat. No.: S1893639

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Available Chemical Information

The table below summarizes the basic identifying information I found for **7-Chloro-1-heptanol**, which can serve as a reference for your analysis [1] [2].

Property	Value
CAS Number	55944-70-2 [2]
Molecular Formula	C ₇ H ₁₅ ClO [2]
Molecular Weight	150.64 g/mol [2]
IUPAC Name	7-chloroheptan-1-ol [2]
SMILES	C(CCCO)CCCCl [2]
InChI Key	DPNLUCKAZIFDLB-UHFFFAOYSA-N [2]

Experimental Context from Related Research

Although direct data is unavailable, one research article demonstrates how GC-MS is applied in a similar context, which can provide a methodological template [3].

- **GC-MS in Antimicrobial Research:** A study on the orchid *Coelogyne suaveolens* used GC-MS analysis on an ethyl acetate fraction of the plant extract to identify bioactive compounds with antibacterial properties [3]. The study highlighted several compounds, such as certain androstanone and tetraconazole derivatives, as being responsible for the activity [3]. This shows a real-world application of GC-MS for identifying active components in a complex mixture.

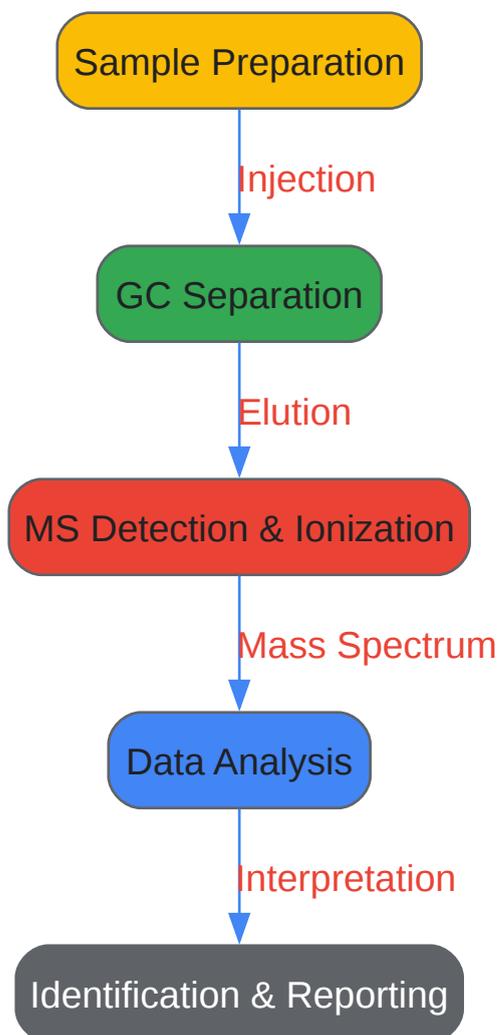
Suggested Path for Obtaining Data

Given the lack of direct information, here are practical steps you can take to gather the data needed for your guide:

- **Consult Specialized Databases:** Search in-depth scientific databases like **SciFinder** or **Reaxys**, which often contain more granular analytical data than general web searches.
- **Review Broader Literature:** Look for papers on the synthesis or application of **7-Chloro-1-heptanol**. The experimental section often details the characterization methods, including GC-MS conditions and results.
- **Establish a Baseline with 1-Heptanol:** Since data for 1-Heptanol is readily available from authoritative sources like NIST [4], you could perform a comparative analysis by running your own GC-MS analysis of **7-Chloro-1-heptanol** and using the 1-Heptanol data as a baseline for comparison of how the chlorine atom affects retention behavior.

GC-MS Analysis Workflow

To help conceptualize the experimental process for generating the data yourself, here is a generalized workflow for a GC-MS analysis, from sample preparation to data interpretation.



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References

1. 1-Heptanol, 7-chloro- | C₇H₁₅ClO | CID 91952 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
2. Buy 7-Chloro-1-heptanol | 55944-70-2 [smolecule.com]
3. Antimicrobial potential, GCMS analysis and molecular docking ... [pmc.ncbi.nlm.nih.gov]

4. 1-Heptanol - the NIST WebBook [webbook.nist.gov]

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